

Application Notes and Protocols: Disulfuric Acid in Petroleum Refining

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Compound of Interest

Compound Name: Disulfuric acid

Cat. No.: B1195825

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Introduction

Disulfuric acid, also known as pyrosulfuric acid ($\text{H}_2\text{S}_2\text{O}_7$), is a key component of fuming sulfuric acid, or oleum. Oleum is a solution of sulfur trioxide (SO_3) in concentrated sulfuric acid. [1][2] In the petroleum refining industry, while concentrated sulfuric acid is a widely used catalyst, oleum (and by extension, **disulfuric acid**) offers enhanced reactivity for specific applications due to the presence of SO_3 . [3] This document provides detailed application notes and protocols for the use of **disulfuric acid** and oleum in key petroleum refining processes, including alkylation, desulfurization, and the purification of petroleum products through sulfonation.

Key Applications of Disulfuric Acid in Petroleum Refining

The primary applications of **disulfuric acid** and oleum in petroleum refining are centered on leveraging their strong acidic and sulfonating properties. These include:

- **Alkylation:** Catalyzing the reaction of isobutane with light olefins to produce high-octane alkylate, a premium gasoline blending component. [4][5] While concentrated sulfuric acid is the more common catalyst, the principles are closely related.

- Desulfurization: Removing sulfur compounds from petroleum fractions to produce cleaner fuels and prevent catalyst poisoning in downstream processes.[3]
- Purification and Sulfonation: Treating petroleum distillates to remove impurities and produce specialty products like white oils and petroleum sulfonates.[6]

Application Note 1: Alkylation of Isobutane with Olefins

Objective: To produce high-octane alkylate from isobutane and light olefins (e.g., butenes) using a strong acid catalyst. Alkylate is a valuable gasoline blending component due to its high research octane number (RON), low vapor pressure, and absence of aromatics and olefins.[7][8]

Background: The alkylation process involves the reaction of an isoparaffin (isobutane) with an olefin in the presence of a strong acid catalyst.[5] The reaction proceeds through a carbocation mechanism, and careful control of reaction conditions is crucial to maximize the yield of desired products and minimize side reactions such as polymerization.[7][9]

Quantitative Data: Typical Industrial Operating Conditions for Sulfuric Acid Alkylation

The following table summarizes typical operating parameters for industrial sulfuric acid alkylation units, which provide a relevant baseline for understanding the process conditions.

Parameter	Typical Range	Unit	Reference
Catalyst	Sulfuric Acid	-	[7]
Acid Concentration	92 - 96	wt%	[7]
Reactants			
Isobutane-to-Olefin Ratio	7:1 - 12:1	Molar Ratio	[7]
Reaction Conditions			
Reactor Inlet Temperature	2.0 - 4.0	°C	[7]
Reactor Outlet Temperature	6.0 - 6.5	°C	[7]
Reactor Pressure	0.48	MPa	[10]
Acid-to-Hydrocarbon Ratio	1.1:1	Volume Ratio	[7]

Experimental Protocol: Laboratory-Scale Alkylation of Isobutane with Butene

This protocol describes a representative laboratory-scale procedure for the alkylation of isobutane with butene using sulfuric acid.

Materials:

- High-purity isobutane
- High-purity butene (or a mixture of butenes)
- Concentrated sulfuric acid (98 wt%)
- Ice-salt bath or other suitable cooling system

- Pressurized reaction vessel (autoclave) equipped with a magnetic stirrer, temperature probe, and inlet/outlet ports
- Gas chromatograph (GC) for product analysis

Procedure:

- Reactor Preparation: Ensure the reaction vessel is clean, dry, and pressure-tested.
- Catalyst Charging: Cool the reactor to the desired reaction temperature (e.g., 5°C) using the cooling bath. Carefully charge the reactor with a predetermined amount of chilled concentrated sulfuric acid.
- Reactant Charging:
 - Add the desired amount of isobutane to the reactor.
 - Slowly introduce the butene into the reactor at a controlled rate while maintaining vigorous stirring to ensure good mixing between the hydrocarbon and acid phases.
- Reaction: Maintain the desired temperature and pressure throughout the reaction. The reaction is exothermic, so careful temperature control is essential. Allow the reaction to proceed for the desired residence time.
- Reaction Quenching and Product Separation:
 - Stop the stirring and allow the phases to separate. The denser acid phase will settle at the bottom.
 - Carefully decant the upper hydrocarbon phase, which contains the alkylate product and unreacted isobutane.
- Product Analysis: Analyze the hydrocarbon phase using gas chromatography to determine the product distribution and calculate the yield of alkylate.

Safety Precautions:

- All operations should be conducted in a well-ventilated fume hood.

- Wear appropriate personal protective equipment (PPE), including acid-resistant gloves, safety goggles, and a lab coat.
- Handle concentrated sulfuric acid with extreme care, as it is highly corrosive.

Application Note 2: Desulfurization of Petroleum Distillates

Objective: To reduce the sulfur content of petroleum fractions, such as diesel or kerosene, using oleum.

Background: Oleum is an effective agent for removing sulfur compounds from petroleum distillates.[3] The sulfur trioxide in oleum can react with sulfur-containing organic compounds, facilitating their removal. This process is a form of chemical extraction and can be an alternative or a supplement to hydrodesulfurization.

Experimental Protocol: Bench-Scale Desulfurization with Oleum

This protocol provides a general procedure for the desulfurization of a petroleum distillate using oleum.

Materials:

- Sulfur-containing petroleum distillate (e.g., diesel)
- Oleum (e.g., 20% free SO_3)
- Separatory funnel
- Stirring apparatus
- Neutralizing agent (e.g., dilute sodium hydroxide solution)
- Washing agent (e.g., deionized water)
- Drying agent (e.g., anhydrous sodium sulfate)

- Sulfur analyzer (e.g., X-ray fluorescence or combustion analysis)

Procedure:

- Reaction Setup: Place a known volume of the petroleum distillate into a flask equipped with a stirrer.
- Oleum Treatment:
 - Cool the flask in an ice bath.
 - Slowly add a predetermined amount of oleum to the distillate with continuous stirring. The oleum-to-oil ratio will depend on the initial sulfur content and the desired level of desulfurization.
 - Continue stirring for a set reaction time (e.g., 30-60 minutes) while maintaining a low temperature.
- Phase Separation: Transfer the mixture to a separatory funnel and allow the phases to separate. The acid sludge, containing the sulfur compounds, will form the lower layer.
- Product Recovery: Carefully drain and discard the acid sludge layer.
- Neutralization and Washing:
 - Wash the treated oil with a dilute sodium hydroxide solution to neutralize any remaining acid.
 - Subsequently, wash the oil with deionized water until the washings are neutral.
- Drying: Dry the desulfurized oil over anhydrous sodium sulfate.
- Analysis: Determine the sulfur content of the treated oil using a sulfur analyzer and compare it to the initial sulfur content to calculate the desulfurization efficiency.

Application Note 3: Purification of Petroleum Fractions via Sulfonation

Objective: To remove aromatic hydrocarbons and other impurities from petroleum fractions by reacting them with oleum to form sulfonic acids.

Background: The sulfonation of aromatic compounds is a classic electrophilic aromatic substitution reaction.^[11] In petroleum refining, this reaction is used to produce specialty products like white oils or to remove aromatic compounds from certain fractions. The resulting sulfonic acids can be removed, or in some cases, are the desired product (petroleum sulfonates).^[6]

Experimental Protocol: Laboratory-Scale Sulfonation of an Aromatic-Containing Fraction

This protocol outlines a general method for the sulfonation of aromatics in a petroleum fraction.

Materials:

- Petroleum fraction containing aromatic hydrocarbons (e.g., a kerosene cut)
- Oleum (e.g., 20-30% free SO_3)
- Reaction flask with a stirrer and dropping funnel
- Ice bath
- Separatory funnel
- Analytical instrumentation for determining aromatic content (e.g., UV-Vis spectroscopy or HPLC)

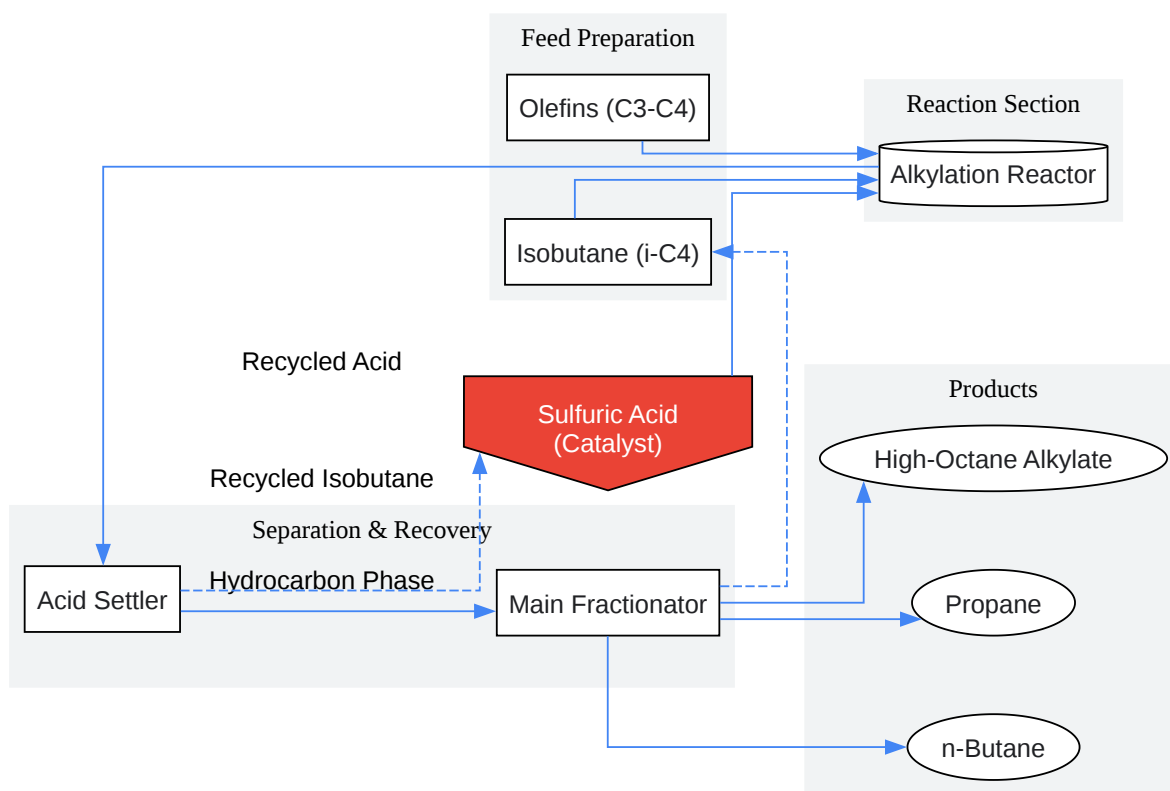
Procedure:

- Reaction Setup: Place the petroleum fraction in the reaction flask and cool it in an ice bath.
- Sulfonation:
 - Slowly add the oleum from the dropping funnel to the stirred petroleum fraction. Maintain a low temperature to control the reaction rate and minimize side reactions.

- After the addition is complete, continue stirring at a controlled temperature for a specified period.
- Phase Separation: Transfer the reaction mixture to a separatory funnel and allow the layers to separate. The lower layer will consist of the acid and sulfonated products.
- Product Isolation:
 - If the purified, non-aromatic fraction is the desired product, carefully separate and wash the upper hydrocarbon layer as described in the desulfurization protocol.
 - If the sulfonic acids are the desired product, the lower acid layer can be further processed.
- Analysis: Analyze the treated hydrocarbon fraction for its aromatic content to determine the efficiency of the sulfonation process.

Visualizations

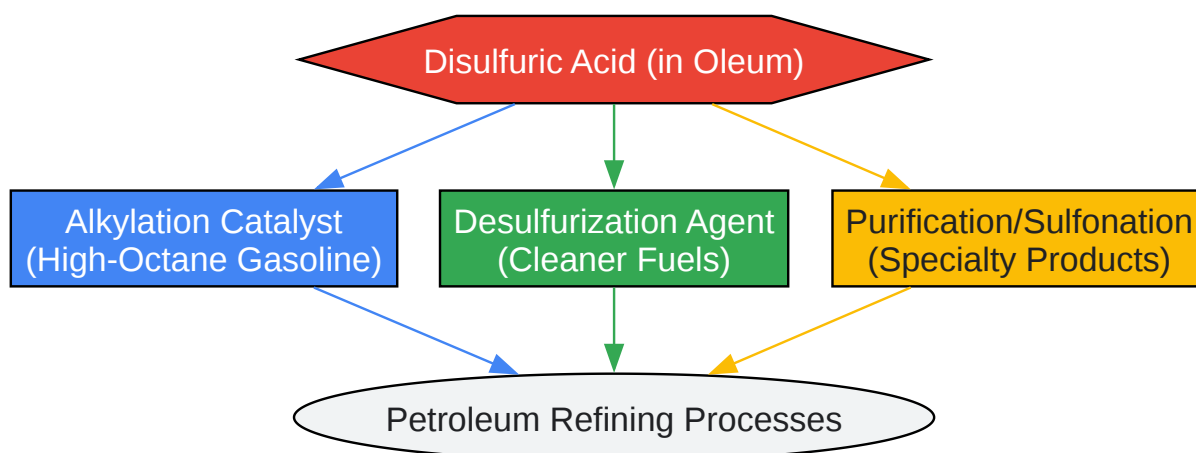
Sulfuric Acid Alkylation Process Workflow



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Caption: Workflow of the sulfuric acid alkylation process.

Logical Relationship of Disulfuric Acid Applications in Petroleum Refining



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Caption: Applications of **disulfuric acid** in petroleum refining.

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References

- 1. process-nmr.com [process-nmr.com]
- 2. researchgate.net [researchgate.net]
- 3. "The two-step alkylation of isobutane with butenes using sulfuric acid " by Mark Allan Spalding [docs.lib.purdue.edu]
- 4. sulphuric-acid.com [sulphuric-acid.com]
- 5. Alkylation Unit Monitoring With Raman Spectroscopy | Raman Analyzers For Alkylation Process Monitoring - HORIBA Instruments Incorporated [process-instruments-inc.com]
- 6. mdpi.com [mdpi.com]
- 7. mdpi.com [mdpi.com]
- 8. researchgate.net [researchgate.net]

- 9. Kinetic Model of Olefins/Isobutane Alkylation Using Sulfuric Acid as Catalyst - PMC [pmc.ncbi.nlm.nih.gov]
- 10. pubs.acs.org [pubs.acs.org]
- 11. masterorganicchemistry.com [masterorganicchemistry.com]
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